

Azemiglitazone efficacy in type 2 diabetes models

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Compound Focus: Azemiglitazone

CAS No.: 1133819-87-0

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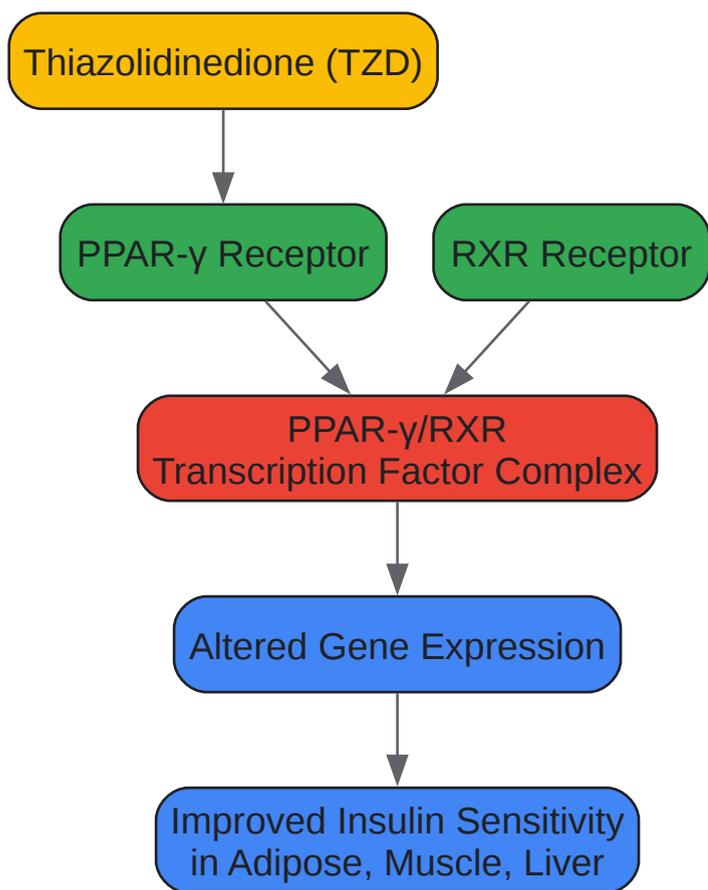
Understanding the Thiazolidinedione (TZD) Class

Azemiglitazone belongs to the **thiazolidinedione (TZD)** class of drugs. Understanding the established members of this class can provide valuable insights, as they share a common mechanism of action.

The table below summarizes key TZDs, though note that **Azemiglitazone** itself is not listed in the available data.

Drug Name	Status / Key Context	Primary Mechanism of Action	Common Adverse Effects
Pioglitazone	Currently available TZD [1]	PPAR-γ agonist [1]	Weight gain, edema, congestive heart failure [1]
Rosiglitazone	Use restricted/fell out of favor due to CV safety concerns [1]	PPAR-γ agonist [2] [3]	Increased risk of heart attack, fluid retention [2] [3]
Troglitazone	Withdrawn from the market [1]	PPAR-γ agonist	Severe hepatotoxicity [1]

All TZDs work by activating the **peroxisome proliferator-activated receptor gamma (PPAR- γ)**, a nuclear receptor that regulates genes involved in glucose and lipid metabolism [2] [1]. This diagram illustrates the core signaling pathway.



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References

1. Efficacy and Safety of Pioglitazone Monotherapy in Type 2 ... [nature.com]
2. Rosiglitazone - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

3. Rosiglitazone: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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